

Application Notes and Protocols for Studying the Effects of tetranor-Misoprostol

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Compound of Interest

Compound Name: *tetranor-Misoprostol*

Cat. No.: *B10780440*

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Introduction

Misoprostol is a synthetic analog of prostaglandin E1 used for a variety of therapeutic purposes, including the prevention of gastric ulcers and the induction of labor.^[1] Upon administration, Misoprostol is rapidly de-esterified to its active metabolite, Misoprostol free acid, which is then further metabolized to compounds such as **tetranor-Misoprostol**.^{[2][3][4][5]} Understanding the biological activity of these metabolites is crucial for a comprehensive understanding of the drug's overall pharmacological profile.

Misoprostol exerts its effects by acting as an agonist at prostaglandin E2 (PGE2) receptors of the EP subtype, specifically EP2, EP3, and EP4.^[6] These G-protein coupled receptors (GPCRs) are involved in a wide range of physiological processes. This document provides detailed experimental protocols to investigate the effects of **tetranor-Misoprostol** on these receptors and downstream signaling pathways.

Note on Data Availability: As of the compilation of this document, specific quantitative data on the receptor binding affinity and functional potency of **tetranor-Misoprostol** are not readily available in the public domain. The data presented below for Misoprostol free acid should be used as a reference point for designing and interpreting experiments with **tetranor-Misoprostol**.

Quantitative Data Summary

The following tables summarize the known receptor binding and functional activity for Misoprostol's active form, Misoprostol free acid. This data is intended to serve as a benchmark for comparative studies with **tetranor-Misoprostol**.

Table 1: Receptor Binding Affinity of Misoprostol Free Acid

Receptor Subtype	Ligand	Ki (nM)	Cell Line/Tissue	Reference
EP3	Misoprostol-FA	~10-100	Recombinant	[6]
EP2	Misoprostol-FA	Not specified	Not specified	
EP4	Misoprostol-FA	Not specified	Not specified	

Ki (Inhibition constant) is a measure of the binding affinity of a ligand to a receptor. A lower Ki value indicates a higher binding affinity.

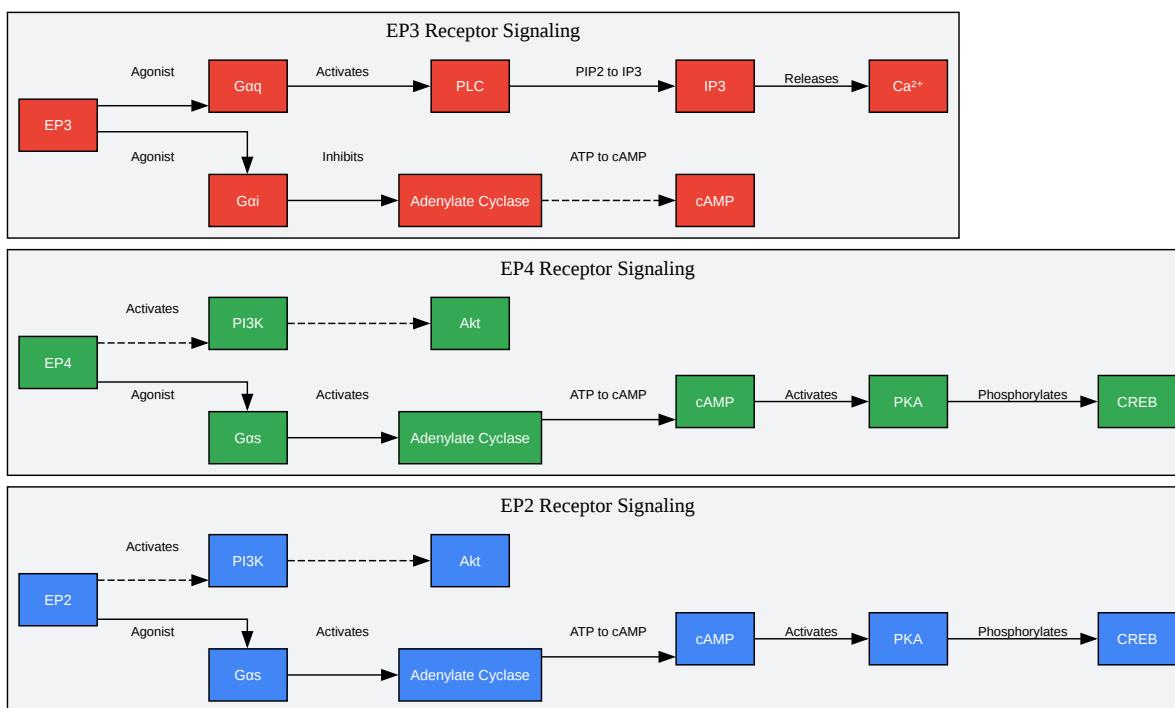
Table 2: Functional Potency of Misoprostol Free Acid

Assay	Receptor Subtype	EC50 / IC50 (nM)	Effect	Cell Line	Reference
Gi Signaling	EP3	~1-10	Agonist	Recombinant	[7]
cAMP Inhibition	EP3	Not specified	Agonist	Not specified	
cAMP Stimulation	EP2/EP4	Not specified	Agonist	Not specified	

EC50 (Half-maximal effective concentration) is the concentration of a drug that gives half of the maximal response. IC50 (Half-maximal inhibitory concentration) is the concentration of a drug that inhibits a biological process by 50%.

Signaling Pathways

Misoprostol and its metabolites interact with EP2, EP3, and EP4 receptors, each coupled to distinct intracellular signaling cascades.

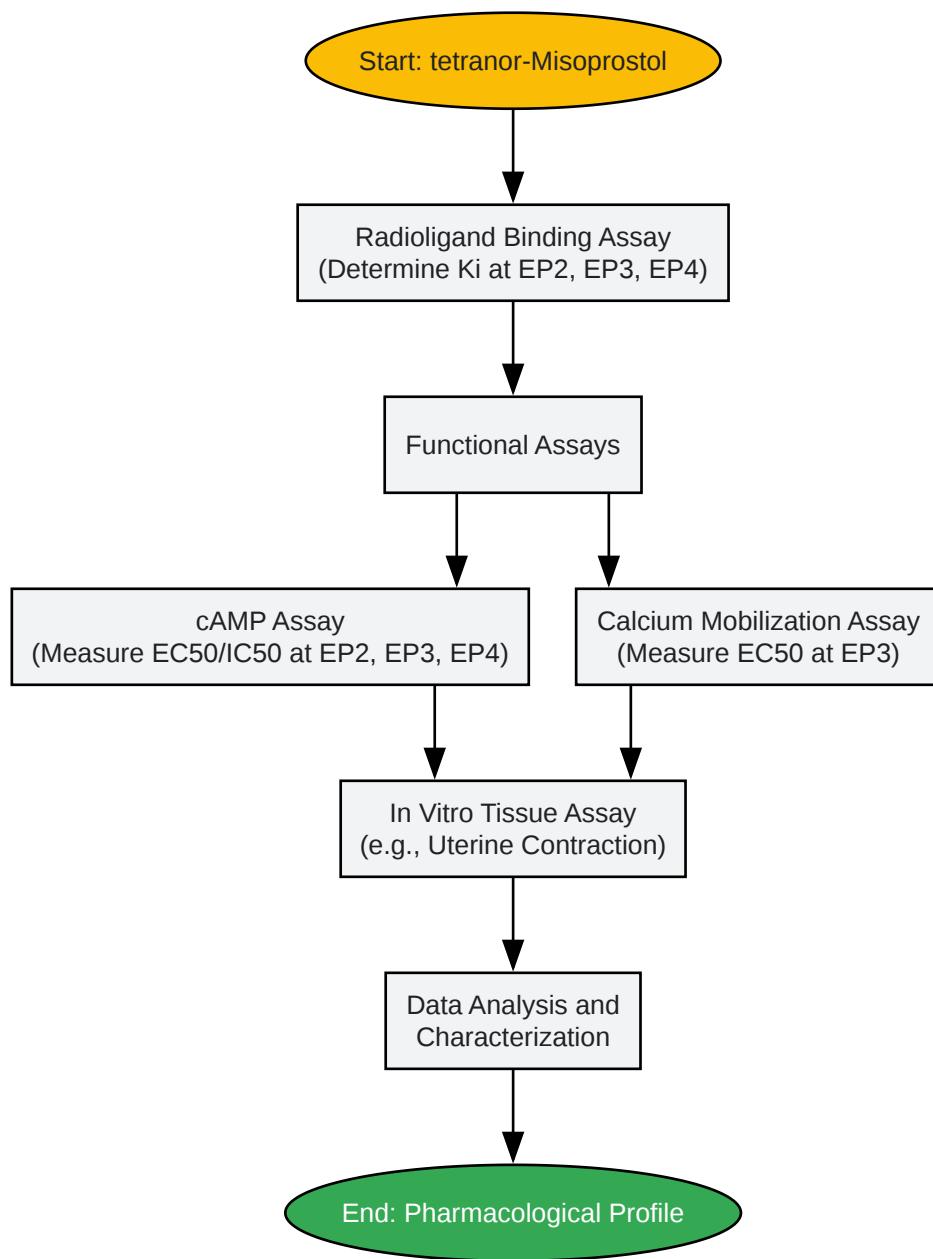


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Caption: Signaling pathways of EP2, EP3, and EP4 receptors.

Experimental Workflow

A general workflow for characterizing the effects of **tetranor-Misoprostol** is outlined below.



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